

An In-depth Technical Guide to Tritridecanoin (CAS Number: 26536-12-9)

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Compound of Interest

Compound Name: Tritridecanoin

Cat. No.: B053317

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tritridecanoin, with the CAS number 26536-12-9, is a triglyceride composed of a glycerol backbone esterified with three tridecanoic acid molecules. As a saturated fatty acid triglyceride, it possesses unique physicochemical properties that make it a compound of interest in various scientific and industrial fields, including cosmetics, and as a research chemical. This technical guide provides a comprehensive overview of **Tritridecanoin**, including its physicochemical properties, synthesis, analytical methods, potential applications in drug delivery, and safety information.

Physicochemical Properties

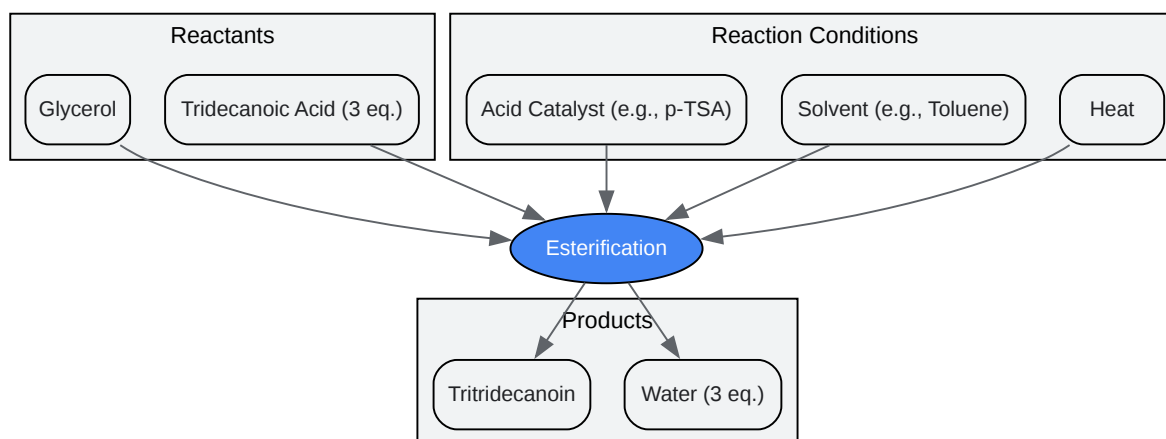
Tritridecanoin is a solid at room temperature and is characterized by its hydrophobic nature, being insoluble in water but soluble in organic solvents.^{[1][2]} A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source(s)
CAS Number	26536-12-9	[2]
Molecular Formula	C42H80O6	[2]
Molecular Weight	681.08 g/mol	[2]
IUPAC Name	2,3-di(tridecanoyloxy)propyl tridecanoate	[2]
Synonyms	Glycerin tritridecanoate, Glycerol tris(tridecanoate), Glyceryl tri(tridecanoate), Propane-1,2,3-triyl tritridecanoate	
Appearance	Solid	[2]
Melting Point	44.5 °C	[2]
Boiling Point (Predicted)	673.9 ± 22.0 °C	[3]
Density (Predicted)	0.929 ± 0.06 g/cm ³	[3]
Water Solubility	Insoluble	
Solubility in Organic Solvents	Soluble in organic solvents. Slightly soluble in Chloroform and DMSO (with heating).	[3]
logP (Predicted)	13.8	[4]

Synthesis and Purification

Synthesis: Esterification of Glycerol

Tritridecanoin is synthesized through the esterification of glycerol with three equivalents of tridecanoic acid. This reaction is typically acid-catalyzed.



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Synthesis of Tritridecanoin via Esterification.

Experimental Protocol: Synthesis of **Tritridecanoin**

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine glycerol (1 equivalent), tridecanoic acid (3.1 equivalents), and a catalytic amount of p-toluenesulfonic acid (p-TSA).
- **Solvent Addition:** Add a suitable solvent, such as toluene, to facilitate the removal of water via azeotropic distillation.
- **Reaction:** Heat the mixture to reflux. The reaction progress can be monitored by measuring the amount of water collected in the Dean-Stark trap.
- **Work-up:** Once the theoretical amount of water has been collected, cool the reaction mixture to room temperature.
- **Extraction:** Dilute the mixture with an organic solvent like ethyl acetate and wash sequentially with a saturated sodium bicarbonate solution and brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Tritridecanoin**.

Purification

The crude product can be purified by recrystallization or column chromatography.

Experimental Protocol: Purification by Recrystallization

- **Solvent Selection:** Choose a solvent system in which **Tritridecanoin** is highly soluble at elevated temperatures and poorly soluble at low temperatures (e.g., acetone, ethanol).
- **Dissolution:** Dissolve the crude product in a minimal amount of the hot solvent.
- **Decolorization (Optional):** If colored impurities are present, add a small amount of activated charcoal and heat briefly.
- **Hot Filtration:** Quickly filter the hot solution by gravity to remove any insoluble impurities and activated charcoal.
- **Crystallization:** Allow the filtrate to cool slowly to room temperature, then place it in an ice bath to induce crystallization.
- **Isolation:** Collect the purified crystals by vacuum filtration and wash with a small amount of cold solvent.
- **Drying:** Dry the crystals under vacuum to remove any residual solvent.

Experimental Protocol: Purification by Column Chromatography

- **Stationary Phase:** Pack a chromatography column with silica gel.
- **Mobile Phase:** Choose a non-polar solvent system, such as a mixture of hexane and ethyl acetate, as the eluent.
- **Loading:** Dissolve the crude product in a minimal amount of the mobile phase and load it onto the column.

- Elution: Elute the column with the mobile phase, gradually increasing the polarity if necessary.
- Fraction Collection: Collect fractions and monitor by thin-layer chromatography (TLC) to identify those containing the pure product.
- Concentration: Combine the pure fractions and evaporate the solvent under reduced pressure to yield purified **Tritridecanoic acid**.

Analytical Methods

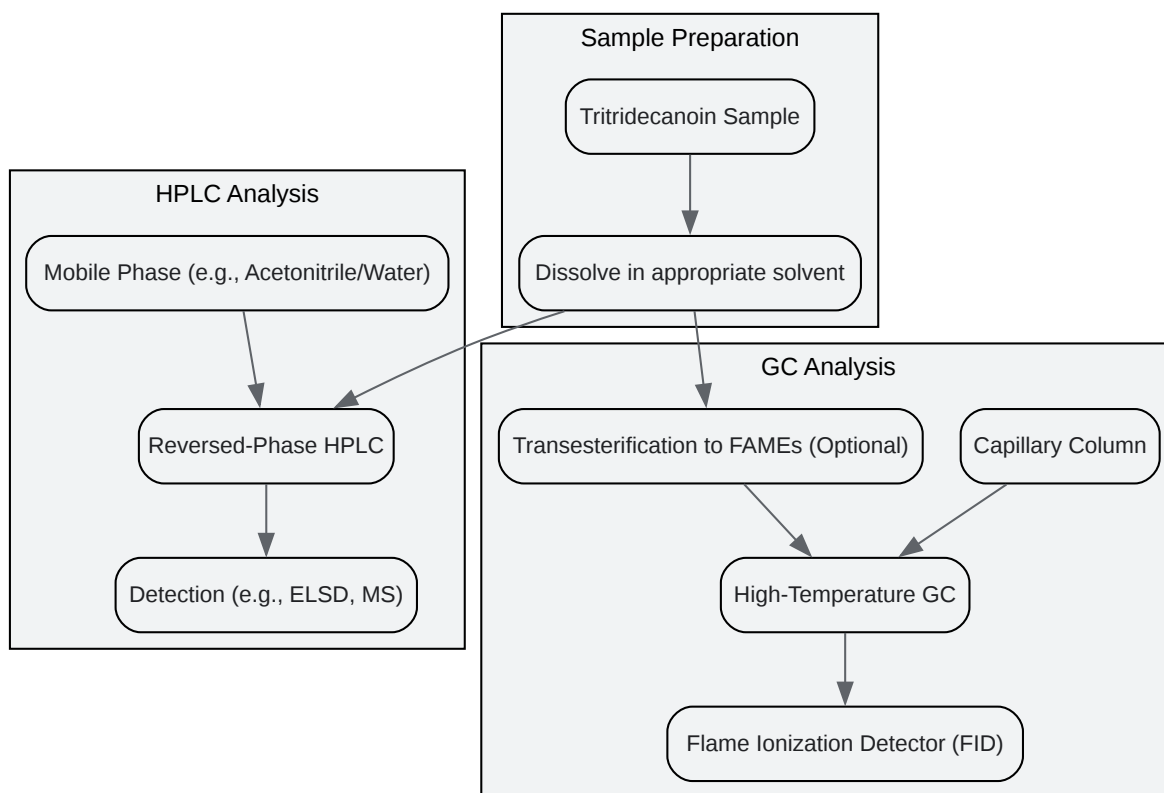
Spectroscopic Analysis

While specific experimental spectra for **Tritridecanoic acid** are not readily available in public databases, its structure can be confirmed using standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show signals corresponding to the glycerol backbone protons and the long alkyl chains of the tridecanoic acid moieties.
 - ^{13}C NMR: The carbon NMR spectrum will show characteristic signals for the carbonyl carbons of the ester groups, the carbons of the glycerol backbone, and the carbons of the fatty acid chains.
- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight of **Tritridecanoic acid**. In-silico fragmentation data is available on databases like PubChem.[5]
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit a strong absorption band characteristic of the C=O stretching of the ester groups.

Chromatographic Analysis

High-performance liquid chromatography (HPLC) and gas chromatography (GC) are suitable for the analysis of **Tritridecanoic acid**.



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Analytical Workflow for Tritridecanoin.

Experimental Protocol: HPLC Analysis

A reverse-phase HPLC method can be employed for the analysis of **Tritridecanoin**.^[4]

- Column: A C18 column is suitable for the separation of triglycerides.
- Mobile Phase: A gradient of acetonitrile and water can be used as the mobile phase.^[4]
- Sample Preparation: Dissolve the **Tritridecanoin** sample in a suitable organic solvent (e.g., acetonitrile).

- **Injection:** Inject the sample onto the HPLC system.
- **Detection:** An evaporative light scattering detector (ELSD) or a mass spectrometer (MS) can be used for detection.

Experimental Protocol: Gas Chromatography (GC) Analysis

High-temperature GC is necessary for the analysis of intact triglycerides. Alternatively, the fatty acid composition can be determined after transesterification to fatty acid methyl esters (FAMES).

- **Column:** A high-temperature stable capillary column is required.
- **Injector and Detector Temperature:** High temperatures are necessary for the injector and detector.
- **Temperature Program:** A temperature-programmed method is used to elute the triglycerides.
- **Sample Preparation (for intact analysis):** Dissolve the sample in a suitable high-boiling solvent.
- **Sample Preparation (for FAMES analysis):** Transesterify the **Tritridecanoïn** using a reagent such as BF_3 -methanol or methanolic HCl. Extract the resulting FAMES into a non-polar solvent like hexane.
- **Detection:** A flame ionization detector (FID) is commonly used.

Applications in Drug Delivery

As a lipid, **Tritridecanoïn** has potential applications in drug delivery systems, particularly in the formulation of solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs). These systems can enhance the solubility and bioavailability of poorly water-soluble drugs.

Experimental Protocol: Preparation of **Tritridecanoïn**-based Solid Lipid Nanoparticles (SLNs) by High-Shear Homogenization

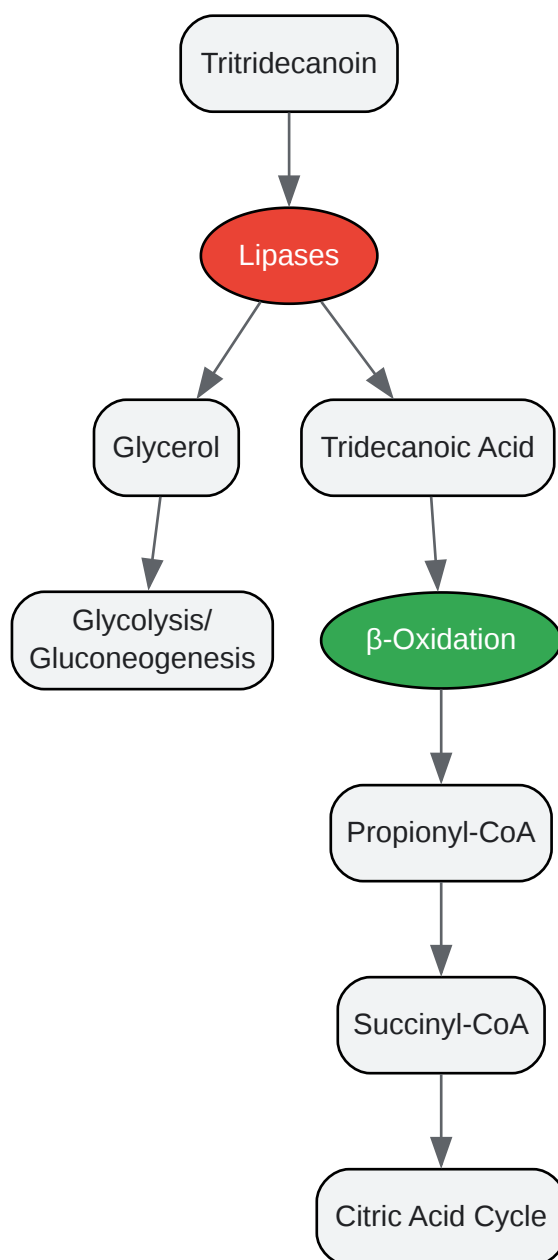
- **Lipid Phase Preparation:** Melt the **Tritridecanoïn** at a temperature above its melting point. Dissolve the lipophilic drug in the molten lipid.

- **Aqueous Phase Preparation:** Prepare an aqueous solution containing a surfactant (e.g., Poloxamer 188, Tween 80) and heat it to the same temperature as the lipid phase.
- **Pre-emulsion Formation:** Add the hot aqueous phase to the molten lipid phase under high-speed stirring to form a coarse oil-in-water emulsion.
- **Homogenization:** Subject the pre-emulsion to high-shear homogenization or ultrasonication to reduce the particle size to the nanometer range.
- **Cooling:** Cool the resulting nanoemulsion in an ice bath to allow the lipid to solidify and form SLNs.
- **Characterization:** Characterize the SLNs for particle size, zeta potential, and encapsulation efficiency.

Biological Activity and Metabolism

Metabolism

Triglycerides are metabolized in the body by lipases, which hydrolyze the ester bonds to release glycerol and free fatty acids.^[6] The resulting tridecanoic acid, an odd-chain fatty acid, can then undergo β -oxidation. Unlike even-chain fatty acids which are completely oxidized to acetyl-CoA, the final product of odd-chain fatty acid β -oxidation is propionyl-CoA, which can then enter the citric acid cycle after conversion to succinyl-CoA.^[7]



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General Metabolic Pathway of an Odd-Chain Triglyceride.

Signaling Pathways

There is currently no specific information available in the scientific literature detailing the direct involvement of **Tritridecanoin** in specific signaling pathways. As a triglyceride, its metabolic products (glycerol and fatty acids) can participate in various cellular processes and energy metabolism.

Safety and Toxicology

Based on available Material Safety Data Sheets (MSDS), **Tritridecanoïn** is not classified as a hazardous substance.^{[5][8]}

Safety Information	Details	Source(s)
Hazard Classification	Not classified as hazardous.	[8][9]
Acute Toxicity	Not classified as an acutely toxic substance.	[8]
Skin and Eye Irritation	Not expected to be a skin or eye irritant. Minor irritation may occur in susceptible individuals.	[5][8]
Chronic Effects	No chronic effects have been reported.	[8]
Carcinogenicity	No carcinogenic effects have been reported.	[8]
Mutagenicity and Reproductive Toxicity	No mutagenic or reproductive toxic effects have been reported.	[8]
Handling Precautions	Avoid contact with oxidizers. Standard laboratory safety practices should be followed.	[8]

Conclusion

Tritridecanoïn is a well-defined triglyceride with established physicochemical properties. Its synthesis and purification can be achieved through standard organic chemistry techniques. While its primary current applications are in cosmetics and as a research chemical, its properties as a lipid suggest potential for use in advanced drug delivery systems like solid lipid nanoparticles. Further research is warranted to explore its specific biological activities and to develop and characterize **Tritridecanoïn**-based drug delivery formulations. This guide provides a foundational resource for researchers and professionals working with this compound.

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